

A Guide to Statistical Validation of Tellurium-127 Experimental Data

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Compound of Interest

Compound Name: Tellurium-127

Cat. No.: B1235538

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For researchers, scientists, and professionals in drug development, the accurate validation of experimental data is paramount. This guide provides a framework for the statistical analysis of experimental data for the radionuclide **Tellurium-127** (Te-127), comparing it with established evaluated nuclear data. It outlines experimental methodologies, data presentation standards, and statistical validation techniques.

Comparison of Evaluated Nuclear Data for Tellurium-127

A critical step in validating experimental findings is to compare them against internationally recognized evaluated nuclear data libraries. These libraries compile and evaluate all available experimental data to provide recommended values for various nuclear parameters. Key sources for Te-127 data include the Japanese Evaluated Nuclear Data Library (JENDL), the Joint Evaluated Fission and Fusion File (JEFF), and the Evaluated Nuclear Data File (ENDF). Below is a summary of key decay properties for Te-127 from various sources.

Parameter	Evaluated Value	Source
Half-life (T1/2)	9.35 (7) hours	ChemLin[1]
9.35 hours	KAERI[2]	
Decay Mode	β^- (100%)	ChemLin[1], KAERI[2]
Daughter Nuclide	127I	ChemLin[1]
Beta Decay Energy (Q β^-)	702 (4) keV	ChemLin[1]
697.568 (4.119) keV	KAERI[2]	
Spin and Parity	3/2+	ChemLin[1], KAERI[2]

Experimental Protocols

Accurate determination of Te-127 properties requires meticulous experimental procedures. Below are detailed methodologies for two key experiments: half-life determination and gamma-ray spectroscopy.

Half-Life Determination via Gamma-Ray Spectroscopy

The half-life of Te-127 can be determined by measuring the decay of its characteristic gamma-ray emissions over time.

Methodology:

- Sample Preparation:** A sample of Te-127 is prepared, typically through neutron activation of stable Tellurium-126 in a nuclear reactor.
- Gamma-Ray Detection:** A high-purity germanium (HPGe) detector, known for its excellent energy resolution, is used to measure the gamma rays emitted from the Te-127 sample.
- Data Acquisition:** The detector is coupled to a multi-channel analyzer (MCA) to acquire a gamma-ray spectrum. The net peak area of a prominent, well-resolved gamma-ray peak from the decay of Te-127 (e.g., the 418 keV gamma ray) is recorded at regular time intervals.

- **Data Analysis:** The net peak area, which is proportional to the activity of the sample, is plotted against time on a semi-logarithmic scale. The data points are then fitted to an exponential decay curve of the form $A(t) = A_0 e^{-\lambda t}$, where $A(t)$ is the activity at time t , A_0 is the initial activity, and λ is the decay constant.
- **Half-Life Calculation:** The half-life ($T_{1/2}$) is calculated from the decay constant using the formula $T_{1/2} = \ln(2)/\lambda$.

Gamma-Ray Spectroscopy for Energy and Intensity Measurements

Gamma-ray spectroscopy is employed to identify and quantify the energies and intensities of gamma rays emitted during the decay of Te-127.

Methodology:

- **Energy and Efficiency Calibration:** The HPGe detector system is calibrated for energy and detection efficiency using a set of standard radioactive sources with well-known gamma-ray energies and emission probabilities (e.g., ^{133}Ba , ^{152}Eu , ^{60}Co).
- **Spectrum Acquisition:** The calibrated detector is used to acquire a high-statistics gamma-ray spectrum from the Te-127 sample.
- **Peak Analysis:** The acquired spectrum is analyzed to identify the photopeaks corresponding to the gamma rays emitted by Te-127. The position of each peak centroid is used to determine the gamma-ray energy, and the net peak area is used to determine its intensity.
- **Intensity Calculation:** The emission intensity of each gamma ray is calculated by correcting the net peak area for the detector efficiency at that energy, the acquisition live time, and the branching ratio.

Statistical Analysis for Data Validation

Once experimental data for Te-127 is obtained, statistical methods are crucial for validating the results against evaluated data. The chi-squared (χ^2) test is a widely used goodness-of-fit test in nuclear physics for this purpose.^{[3][4]}

The Chi-Squared (χ^2) Test

The χ^2 test determines if there is a significant difference between the experimental (observed) values and the evaluated (expected) values.[3]

Formula:

$$\chi^2 = \sum [(O_i - E_i)^2 / \sigma_i^2]$$

Where:

- O_i is the i th observed (experimental) value.
- E_i is the i th expected (evaluated) value.
- σ_i^2 is the variance of the i th observed value.

Procedure:

- State the Null Hypothesis (H_0): The null hypothesis assumes that there is no significant difference between the experimental data and the evaluated data.
- Calculate the χ^2 statistic: Use the formula above to calculate the χ^2 value based on your experimental data and the corresponding evaluated data.
- Determine the Degrees of Freedom (ν): The number of degrees of freedom is the number of data points minus the number of parameters estimated from the data.
- Determine the p-value: The p-value is the probability of obtaining a χ^2 value as large as or larger than the calculated one, assuming the null hypothesis is true. A smaller p-value indicates stronger evidence against the null hypothesis.
- Conclusion: If the p-value is below a predetermined significance level (e.g., 0.05), the null hypothesis is rejected, suggesting a statistically significant difference between the experimental and evaluated data.

Example: Validating an Experimental Half-Life Measurement

Suppose a hypothetical experiment measures the half-life of Te-127 to be 9.42 ± 0.08 hours. We can use the χ^2 test to compare this with the evaluated value of 9.35 ± 0.07 hours from ChemLin.[\[1\]](#)

- $O = 9.42$ hours
- $E = 9.35$ hours
- $\sigma O = 0.08$ hours
- $\sigma E = 0.07$ hours

The combined uncertainty, σ , is $\sqrt{(\sigma O)^2 + (\sigma E)^2} = \sqrt{(0.08)^2 + (0.07)^2} \approx 0.106$ hours.

$$\chi^2 = (9.42 - 9.35)^2 / 0.106^2 \approx 0.438$$

With one degree of freedom, the p-value for a χ^2 of 0.438 is approximately 0.51. Since this is well above the common significance level of 0.05, we would not reject the null hypothesis. This indicates that the experimental result is statistically consistent with the evaluated data.

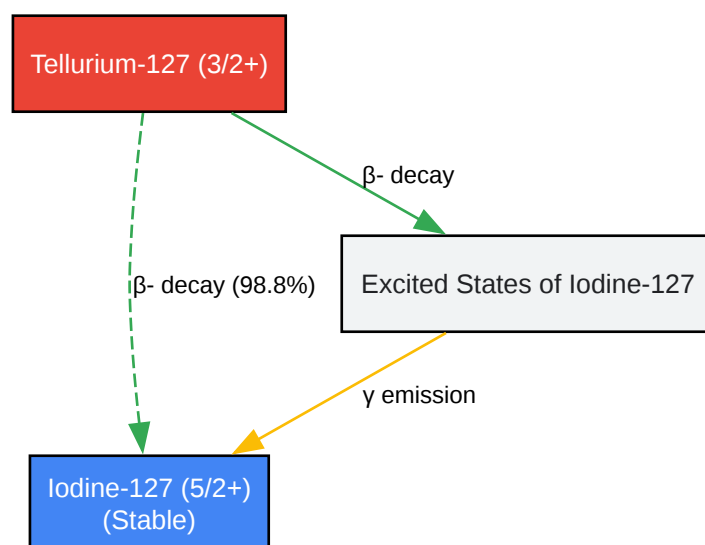
Visualizing Workflows and Relationships

Diagrams created using Graphviz (DOT language) can effectively illustrate complex processes and relationships in data validation.



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Caption: Workflow for experimental data validation of **Tellurium-127**.



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Caption: Simplified decay scheme of **Tellurium-127**.

By following these guidelines for data collection, presentation, and statistical analysis, researchers can ensure the validity and reliability of their experimental findings for **Tellurium-127**, contributing to the broader scientific community's knowledge base.

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References

- 1. Tellurium-127 - isotopic data and properties [chemlin.org]
- 2. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 3. Chi-squared test - Wikipedia [en.wikipedia.org]
- 4. Chi-squared test — reliability 0.9.0 documentation [reliability.readthedocs.io]
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